Pharmacological Profile of (R)-2-(4-Fluorophenyl)morpholine

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Compound of Interest

Compound Name: *(R)-2-(4-Fluorophenyl)morpholine*

Cat. No.: *B11798959*

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Executive Summary

(R)-2-(4-Fluorophenyl)morpholine (CAS: 1515949-00-4, HCl salt) is a fluorinated derivative of 2-phenylmorpholine.[1][2] It serves two distinct roles in pharmaceutical science:

- Chemical Intermediate: It is a key chiral building block for the synthesis of high-affinity NK1 receptor antagonists (e.g., Aprepitant analogs), utilized for their antiemetic and antidepressant properties.
- Psychoactive Pharmacophore: Structurally, it is the desmethyl analogue of the novel psychoactive substance 4-Fluorophenmetrazine (4-FPM). Based on structure-activity relationships (SAR) of the phenylmorpholine class, it exhibits activity as a monoamine releasing agent and reuptake inhibitor, primarily targeting norepinephrine and dopamine transporters.

This guide analyzes the compound's stereochemical significance, receptor binding profile, and role in drug development.

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Chemical Identity & Stereochemistry

The pharmacological potency of phenylmorpholines is highly dependent on stereochemistry. The (R)-enantiomer represents a specific spatial arrangement of the 4-fluorophenyl group at the C2 position of the morpholine ring.

Property	Specification
IUPAC Name	(2R)-2-(4-fluorophenyl)morpholine
Common Name	Desmethyl-4-FPM; (R)-4-Fluoro-2-phenylmorpholine
Molecular Formula	$C_{10}H_{12}FNO$
Molar Mass	181.21 g/mol (Free base)
Chiral Center	C2 (R-configuration)
Structural Class	Substituted Phenylmorpholine

Stereochemical Significance

In the phenylmorpholine class (e.g., Phenmetrazine), the (S)-configuration at the C2 position is typically associated with potent psychostimulant activity (dopamine release). The (R)-enantiomer discussed here often exhibits:

- Reduced Stimulant Potency: Compared to the (S)-enantiomer, the (R)-isomer generally shows lower affinity for the dopamine transporter (DAT).
- Synthetic Utility: The (R)-configuration is frequently the required scaffold for specific receptor antagonists (NK1) where the binding pocket demands this specific orientation to accommodate the fluorophenyl moiety.

Pharmacodynamics: Mechanism of Action

While direct clinical data on the isolated (R)-enantiomer is limited to proprietary files, its profile is derived from the established SAR of 4-Fluorophenmetrazine (4-FPM) and 2-Phenylmorpholine.

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Monoamine Transporter Activity

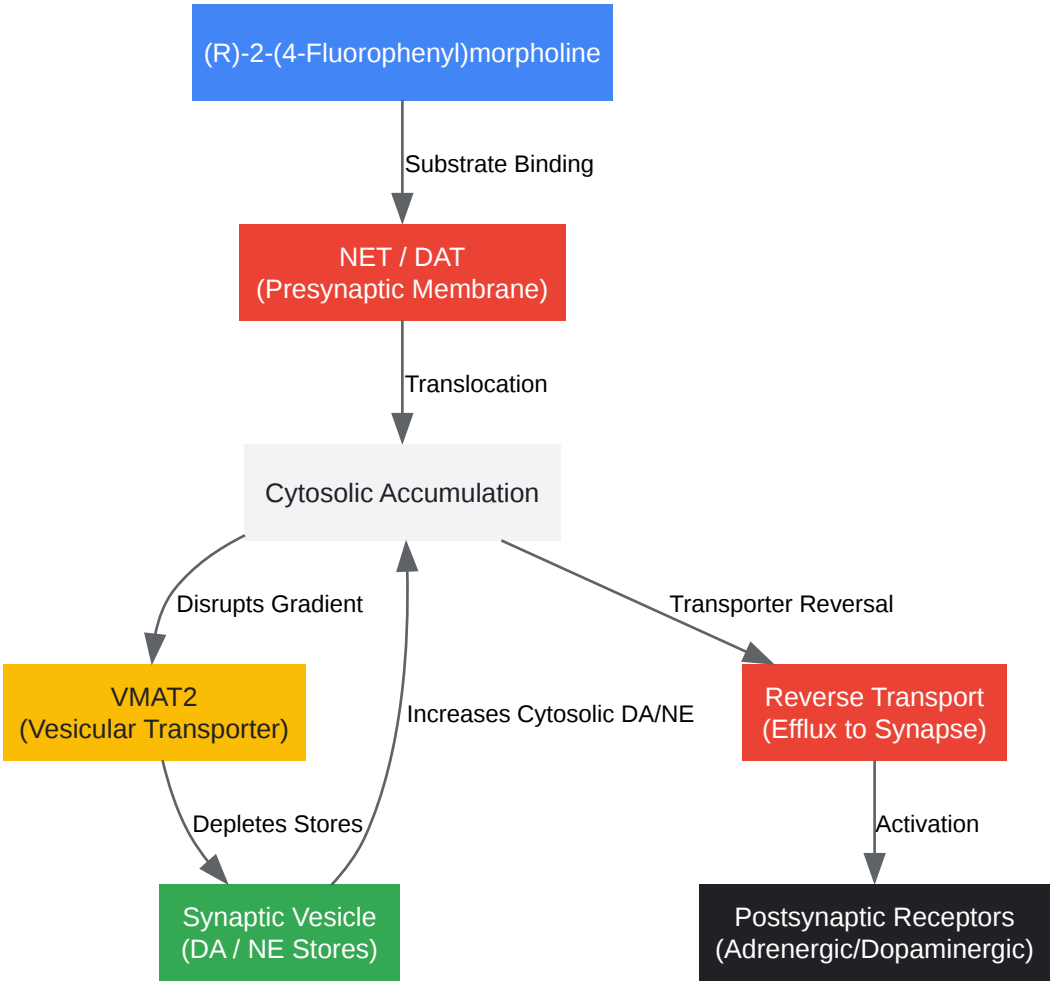
(R)-2-(4-Fluorophenyl)morpholine acts as a substrate-type releaser and reuptake inhibitor at monoamine transporters.

- Norepinephrine Transporter (NET): High affinity. The fluorine substitution at the para position enhances lipophilicity and binding to NET, resulting in sympathomimetic effects (alertness, vasoconstriction).
- Dopamine Transporter (DAT): Moderate to Low affinity. The absence of the 3-methyl group (present in 4-FPM) typically reduces DAT selectivity and potency compared to the parent compound. The (R)-configuration further attenuates dopaminergic efficacy compared to the (S)-distomer.
- Serotonin Transporter (SERT): Negligible affinity. The 4-fluoro substitution provides only minor serotonergic activity, insufficient to produce entactogenic effects (unlike 4-methyl or 4-methoxy analogues).

Signaling Pathway (Monoamine Release)

The compound enters the presynaptic neuron via NET/DAT and disrupts the VMAT2 storage complex, causing a reversal of transporter flux.

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Figure 1: Mechanism of monoamine release induced by phenylmorpholine analogues.

Pharmacokinetics & Metabolism

The absence of the alpha-methyl group (C3-methyl) significantly alters the pharmacokinetic profile compared to Phenmetrazine or 4-FPM.

Metabolic Stability

- MAO Susceptibility: The lack of steric hindrance at the alpha-carbon (C3) makes the morpholine ring more susceptible to oxidative degradation by Monoamine Oxidase (MAO) enzymes compared to 4-FPM. This likely results in a shorter half-life.

- Metabolic Pathways:

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- N-Hydroxylation: Formation of N-hydroxy-morpholine metabolites.
- Ring Opening: Oxidative cleavage of the morpholine ring.
- Aromatic Hydroxylation: Minor pathway due to the metabolic stability of the para-fluorine bond.

Blood-Brain Barrier (BBB)

The compound is highly lipophilic due to the fluorophenyl moiety, ensuring rapid BBB penetration. However, the secondary amine structure is readily protonated at physiological pH.

Applications in Drug Development

Synthesis of NK1 Antagonists

The primary industrial application of **(R)-2-(4-Fluorophenyl)morpholine** is as a scaffold for Neurokinin-1 (NK1) receptor antagonists.[3] These drugs (e.g., Aprepitant) are used to prevent chemotherapy-induced nausea and vomiting (CINV).

- Role: The morpholine ring provides a rigid spacer that orients the fluorophenyl group into a hydrophobic pocket of the NK1 receptor.
- Stereochemistry: The (R)-configuration is critical for fitting the specific binding site requirements of the NK1 receptor protein.

Forensic & Toxicology Marker

In forensic toxicology, 2-(4-fluorophenyl)morpholine may be detected as a metabolite of the designer drug 4-Fluorophenmetrazine (4-FPM).

- Differentiation: Analysts must distinguish between the parent drug (4-FPM) and the desmethyl metabolite/impurity (2-(4-fluorophenyl)morpholine) using LC-MS/MS transitions.

Experimental Protocols

Receptor Binding Assay (General Protocol)

To determine the affinity (

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) of the compound for NET or DAT.

- Preparation: Transfect HEK293 cells with human NET or DAT cDNA.
- Harvest: Collect membranes and suspend in Tris-HCl buffer (pH 7.4).
- Incubation:
  - Add radioligand:

    Nisoxetine (for NET) or

    WIN 35,428 (for DAT).
  - Add **(R)-2-(4-Fluorophenyl)morpholine** at concentrations ranging from

    to

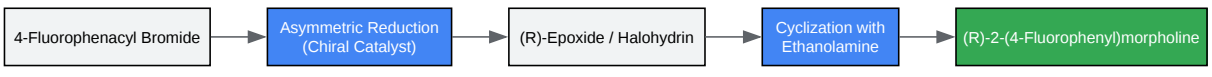
    M.
  - Incubate at 25°C for 60 minutes.
- Termination: Rapid filtration through GF/B filters using a cell harvester.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate

  and convert to

  using the Cheng-Prusoff equation.

Synthesis Workflow (Conceptual)

The synthesis of the (R)-enantiomer typically requires asymmetric induction or chiral resolution.



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Figure 2: Conceptual enantioselective synthesis pathway.

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Comparative Data Profile

Compound	Structure	Primary Target	Est.[1][2][4][5][6] DAT Affinity ( )	Primary Use
4-FPM	3-Methyl-2-(4-F-phenyl)morpholine	NET / DAT	High (< 100 nM)	Psychoactive / NPS
Phenmetrazine	3-Methyl-2-phenylmorpholine	NET / DAT	High	Anorectic (Obsolete)
(R)-2-(4-F-Phenyl)morpholine	2-(4-F-phenyl)morpholine	NK1 (as intermediate)	Moderate/Low	Synthesis Intermediate

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